

Proper Disposal of AZ14170133: A Step-by-Step Guide

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Compound of Interest

Compound Name: AZ14170133

Cat. No.: B12416187

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This document provides essential safety and logistical information for the proper disposal of **AZ14170133**. The following procedures are designed to ensure the safe handling and disposal of this compound in a laboratory setting, aligning with best practices for chemical safety and environmental responsibility.

Key Safety and Handling Information

According to its Safety Data Sheet (SDS), **AZ14170133** is not classified as a hazardous substance or mixture. However, it is imperative to adhere to standard laboratory safety protocols when handling this compound. This includes wearing appropriate personal protective equipment (PPE) such as gloves, lab coats, and safety glasses to avoid direct contact and inhalation.

Quantitative Data Summary

For quick reference, the key quantitative data for **AZ14170133** are summarized in the table below.

Property	Value
CAS Number	2495742-34-0
Molecular Formula	C57H77N7O18
Molecular Weight	1148.26 g/mol

Step-by-Step Disposal Procedures

Given that **AZ14170133** is not classified as a hazardous material, the primary disposal route involves adherence to institutional and local regulations for non-hazardous chemical waste.

Step 1: Initial Assessment

Before initiating disposal, confirm that the waste contains only **AZ14170133** and is not mixed with any hazardous substances. If the compound has been used in experimental protocols with hazardous materials, the resulting mixture must be treated as hazardous waste.

Step 2: Solid Waste Disposal

- **Collection:** Collect un-used or waste **AZ14170133** solid powder in a clearly labeled, sealed container.
- **Packaging:** Ensure the container is robust and properly sealed to prevent any leakage. The label should clearly identify the contents as "**AZ14170133** (Non-Hazardous Solid Waste)".
- **Institutional Guidelines:** Consult your institution's Environmental Health and Safety (EHS) office for specific procedures regarding non-hazardous solid chemical waste. Many institutions require that even non-hazardous chemical waste be collected by the EHS department for disposal.
- **Final Disposal:** If permitted by your institution, securely packaged and labeled non-hazardous solid waste may be placed in the designated laboratory trash for collection by trained personnel. Do not dispose of chemical waste in general office or public trash receptacles.

Step 3: Liquid Waste Disposal

For solutions containing **AZ14170133**:

- **Collection:** Collect liquid waste in a sealed, leak-proof container that is chemically compatible with the solvent used.
- **Labeling:** Clearly label the container with "**AZ14170133** Solution (Non-Hazardous Liquid Waste)" and list the solvent.
- **Consult EHS:** It is critical to obtain approval from your institution's EHS department before disposing of any liquid chemical waste down the drain. While some non-hazardous aqueous solutions may be permissible for drain disposal with copious amounts of water, this is highly regulated and institution-specific.
- **EHS Collection:** The recommended and safest practice is to have all chemical liquid waste, including non-hazardous solutions, collected by your institution's EHS department.

Experimental Protocol Considerations

AZ14170133 is a drug-linker conjugate for Antibody-Drug Conjugates (ADCs). While **AZ14170133** itself is not hazardous, ADCs and their cytotoxic payloads are highly potent. Therefore, any waste generated from experiments involving the synthesis or use of ADCs with **AZ14170133** must be handled as hazardous cytotoxic waste. This includes all contaminated labware, solutions, and PPE, which should be segregated into a dedicated hazardous waste stream for incineration.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **AZ14170133**.



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Caption: Decision workflow for the disposal of **AZ14170133** waste.

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